

The Impact of Odonicin on Key Cellular Signaling Pathways: A Technical Guide

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Compound of Interest

Compound Name: Odonicin
Cat. No.: B15596039

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Introduction

Odonicin, a natural diterpenoid compound isolated from *Rabdosia rubescens*, has emerged as a molecule of significant interest in oncological research. Its potent anti-proliferative, pro-apoptotic, and anti-inflammatory activities are attributed to its ability to modulate a complex network of intracellular signaling pathways. This technical guide provides an in-depth analysis of the core signaling cascades affected by **Odonicin**, presenting quantitative data, detailed experimental methodologies, and visual pathway diagrams to serve as a comprehensive resource for the scientific community.

Core Signaling Pathways Modulated by Odonicin

Odonicin exerts its biological effects by targeting several critical signaling pathways that are often dysregulated in cancer and inflammatory diseases. The primary pathways identified are the PI3K/Akt signaling cascade, the intrinsic and extrinsic apoptosis pathways, the NF- κ B signaling pathway, and the STAT3 signaling pathway.

The PI3K/Akt Signaling Pathway

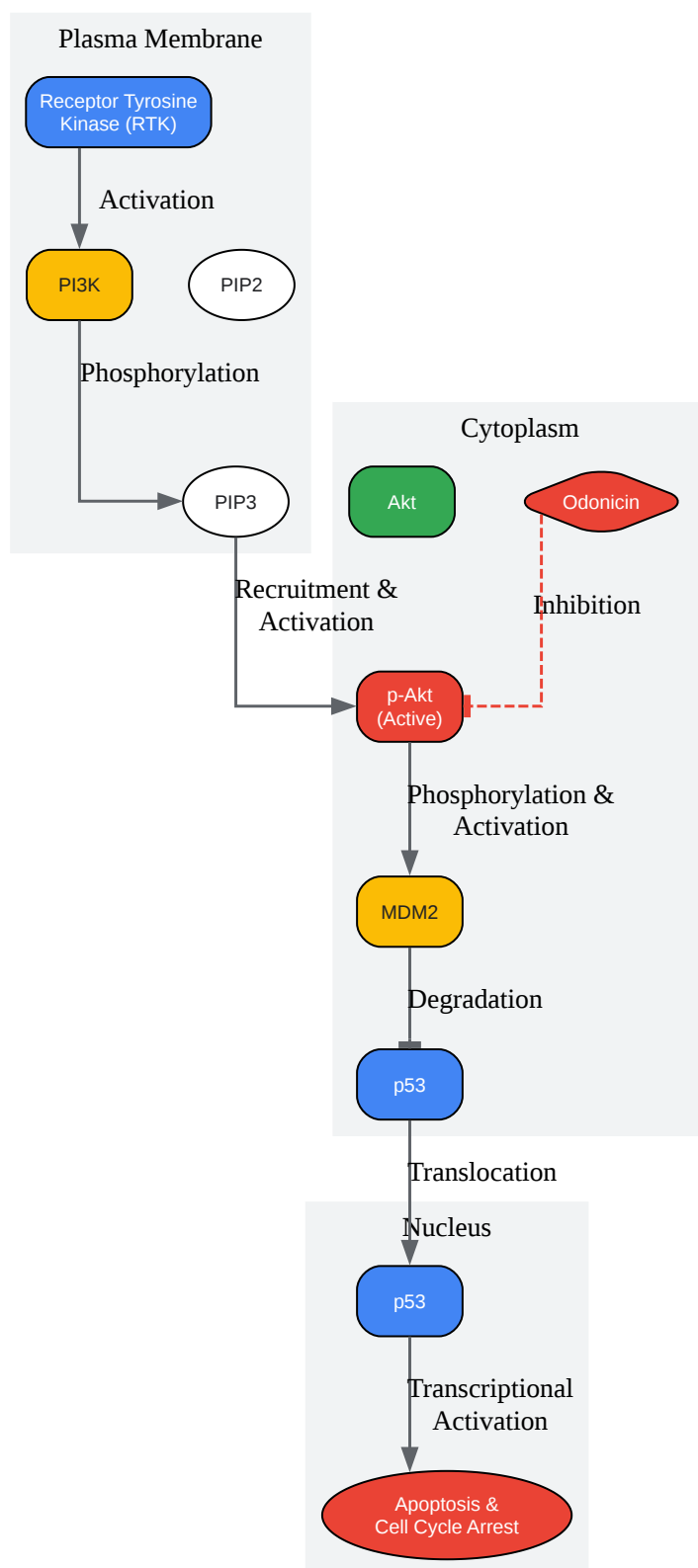
The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a central regulator of cell survival, growth, proliferation, and metabolism. Its aberrant activation is a frequent event in a wide range of human cancers.

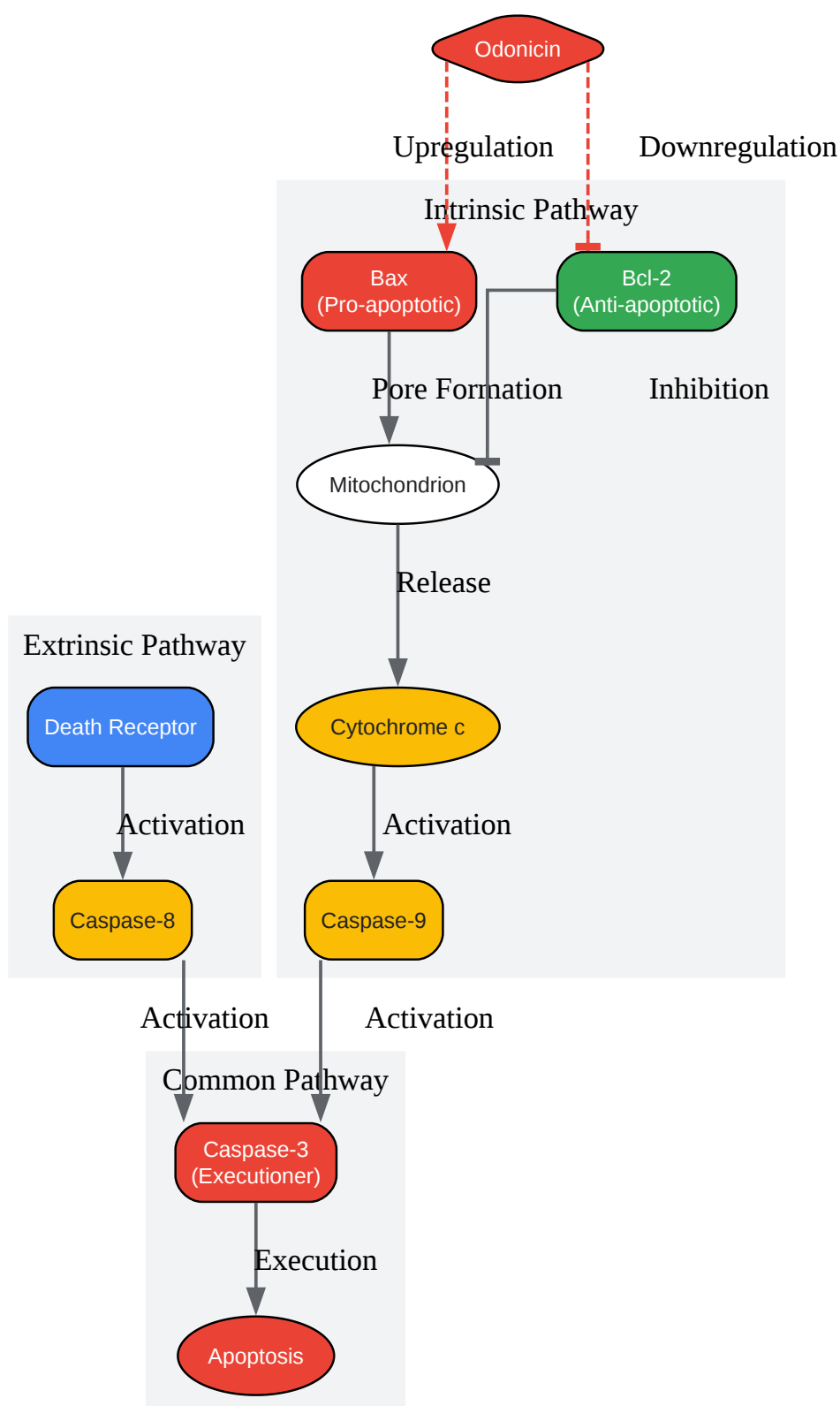
Odonicin has been shown to be a potent inhibitor of the PI3K/Akt pathway.^{[1][2]} Treatment of cancer cells with **Odonicin** leads to a significant reduction in the phosphorylation of Akt, a key downstream effector of PI3K.^{[2][3]} This inhibition of Akt activation subsequently affects its downstream targets. For instance, in prostate cancer cells, **Odonicin** treatment leads to the downregulation of murine double minute 2 (MDM2), a negative regulator of the tumor suppressor p53. This results in the accumulation and activation of p53, contributing to cell cycle arrest and apoptosis.^[2]

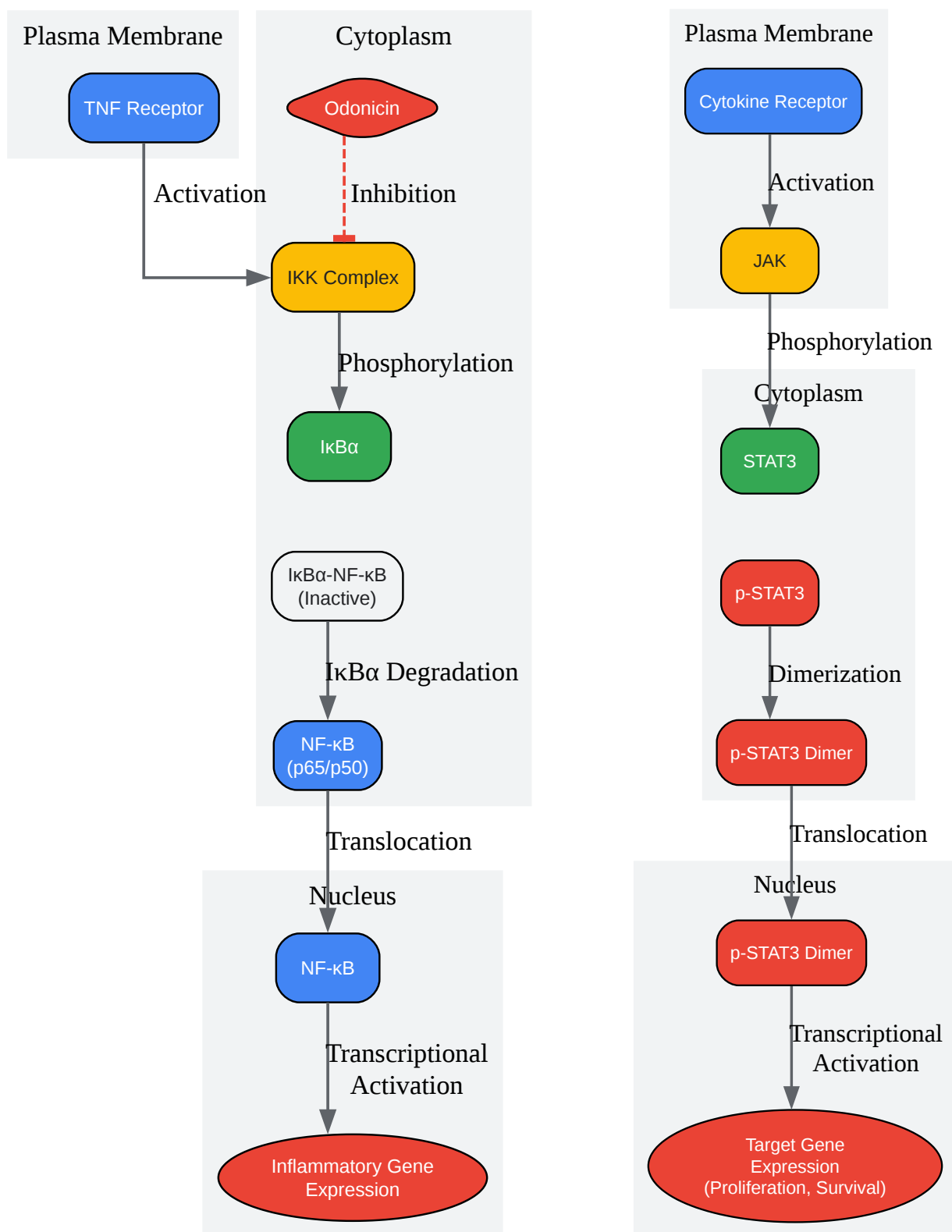
The inhibitory effect of **Odonicin** on cancer cell proliferation, mediated in part through the PI3K/Akt pathway, has been quantified in various cancer cell lines.

Cell Line	Cancer Type	IC50 Value (µM)	Citation
LNCaP	Prostate Cancer	1.8 - 7.5 µg/ml	[4]
DU145	Prostate Cancer	1.8 - 7.5 µg/ml	[4]
PC3	Prostate Cancer	1.8 - 7.5 µg/ml	[4]
MCF-7	Breast Cancer	1.8 - 7.5 µg/ml	[4]
MDA-MB231	Breast Cancer	1.8 - 7.5 µg/ml	[4]
NCI-H520	Non-small cell lung cancer	1.8 - 7.5 µg/ml	[4]
NCI-H460	Non-small cell lung cancer	1.8 - 7.5 µg/ml	[4]
NCI-H1299	Non-small cell lung cancer	1.8 - 7.5 µg/ml	[4]
NB4	Acute promyelocytic leukemia	1.8 - 7.5 µg/ml	[4]
U118	Glioblastoma multiforme	1.8 - 7.5 µg/ml	[4]
U138	Glioblastoma multiforme	1.8 - 7.5 µg/ml	[4]
SGC-7901	Gastric Cancer	22.74 µM	[5]

Note: IC50 values can vary between studies due to differences in experimental conditions such as cell density, passage number, and assay duration.[\[6\]](#)







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